

Technical Guide: Physicochemical Properties of Tripropargylamine

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Compound of Interest

Compound Name: Tripropargylamine

Cat. No.: B1585275

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Audience: Researchers, scientists, and drug development professionals.

Core Molecular Data

Tripropargylamine is a chemical compound used in various research and synthesis applications, including as a building block in medicinal chemistry and materials science. A precise understanding of its fundamental molecular properties is essential for its application in experimental design.

The key molecular identifiers for **tripropargylamine** are summarized below. The molecular weight is a calculated value based on the atomic weights of its constituent atoms.

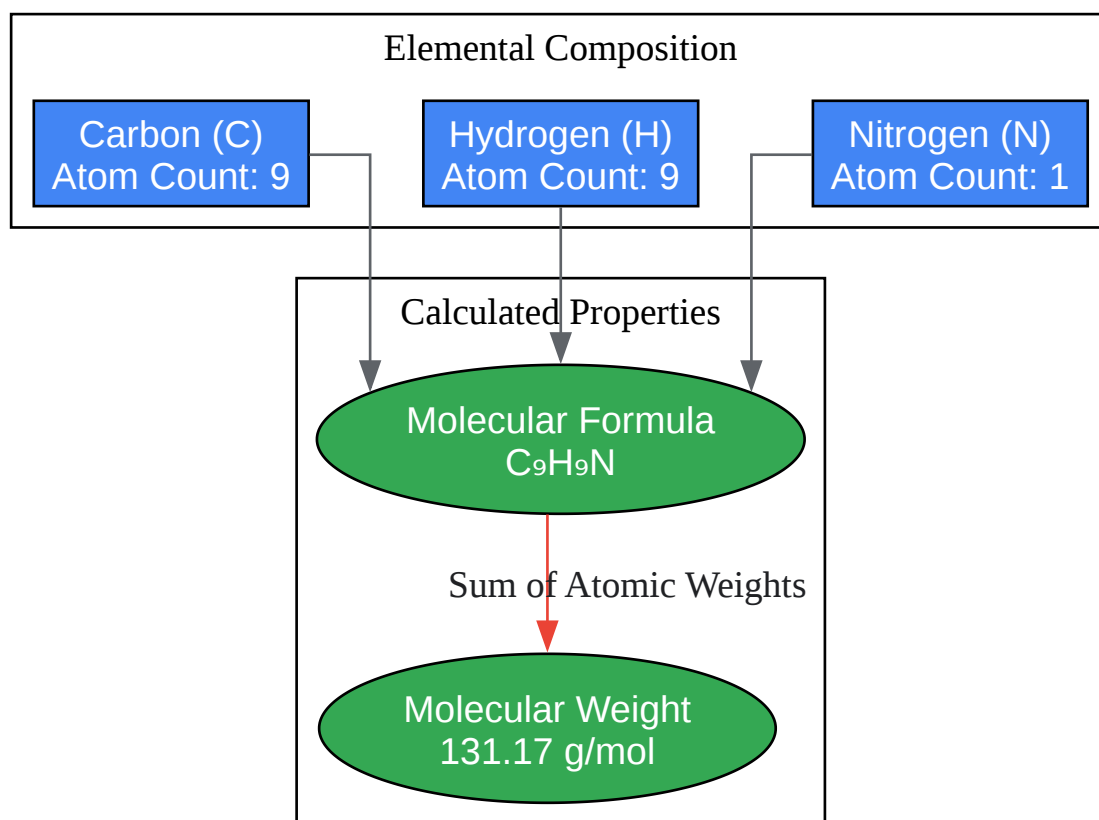
Property	Value	Source
Molecular Formula	C ₉ H ₉ N	[1] [2]
Molecular Weight	131.17 g/mol	[1] [2] [3]
Exact Mass	131.0735 u	[1] [4]
Linear Formula	(HC≡CCH ₂) ₃ N	[3]
CAS Number	6921-29-5	[1] [2] [4]

Methodological Note

The molecular formula and weight of a well-characterized compound like **tripropargylamine** are not determined through routine experimentation but are calculated based on its validated chemical structure. The formula (C_9H_9N) is derived by counting the atoms (9 Carbon, 9 Hydrogen, 1 Nitrogen) in the structure.^{[1][5]} The molecular weight is subsequently calculated by summing the atomic weights of these constituent atoms.

Visualization of Molecular Composition

The following diagram illustrates the logical relationship between the elemental components of **tripropargylamine** and its final molecular formula and weight.



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Caption: Elemental contribution to the molecular formula and weight of **tripropargylamine**.

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References

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- 5. 6921-29-5 CAS MSDS (TRIPROPARGYLAMINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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